

# What is the chemical formula for zinc acetate dihydrate

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## Compound of Interest

Compound Name: ZINC acetate

Cat. No.: B057238

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## An In-depth Technical Guide to Zinc Acetate Dihydrate

This guide provides a comprehensive overview of **zinc acetate** dihydrate, tailored for researchers, scientists, and drug development professionals. It covers the compound's fundamental chemical properties, detailed experimental protocols for its synthesis and application, and its biological significance.

## Chemical Identity and Properties

**Zinc acetate** dihydrate is a salt that exists as a white, crystalline solid.<sup>[1]</sup> It is the dihydrate form of **zinc acetate**, meaning each formula unit is associated with two water molecules.<sup>[2]</sup> The compound has a faint acetic acid odor and an astringent taste.<sup>[3]</sup> It is commonly used as a dietary supplement, in medicines, and as a catalyst in various chemical reactions.<sup>[1][4]</sup>

The chemical formula for **zinc acetate** dihydrate is  $\text{Zn}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$ .

## Quantitative Data Summary

The key physical and chemical properties of **zinc acetate** dihydrate are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	$\text{Zn}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$	
Molar Mass	219.50 g/mol	
Appearance	White crystalline solid	
Density	1.735 g/cm <sup>3</sup>	
Melting Point	Decomposes at 237 °C	
Water Loss	Loses water of hydration at 100 °C	
Solubility in Water	43 g/100 mL (at 20 °C)	
Solubility in Alcohol	Soluble	
CAS Number	5970-45-6	

## Experimental Protocols

This section provides detailed methodologies for the synthesis of **zinc acetate** dihydrate and its application as a precursor in the synthesis of zinc oxide (ZnO) nanoparticles.

### Synthesis of Zinc Acetate Dihydrate

This protocol describes the synthesis of **zinc acetate** dihydrate from zinc oxide and acetic acid.

Materials:

- Zinc oxide (ZnO) powder or zinc hydroxide ( $\text{Zn}(\text{OH})_2$ ) powder
- Aqueous acetic acid ( $\text{CH}_3\text{COOH}$ ) solution
- Water

Procedure:

- Dissolution: Dissolve the zinc oxide or zinc hydroxide powder in an aqueous solution of acetic acid. A suggested weight ratio of reactants is 1 part zinc oxide (or hydroxide) to 1.6-

2.0 parts water and 1.8-2.2 parts acetic acid.

- Evaporation: Heat the resulting solution to evaporate the solvent until the solution becomes supersaturated.
- Crystallization: Gradually cool the supersaturated solution to a temperature of 0-5 °C.
- Incubation: Hold the solution at this temperature for 15-20 hours to allow for the precipitation of **zinc acetate** dihydrate crystals.
- Filtration: Filter the precipitated crystalline hydrate from the solution.
- Drying: Dry the collected crystals at a temperature of 30-40 °C to obtain the final product.  
The expected purity of the final product using this method is typically high, at least 99.8%.

## Synthesis of Zinc Oxide (ZnO) Nanoparticles

This protocol details a common method for synthesizing ZnO nanoparticles using **zinc acetate** dihydrate as a chemical precursor.

Materials:

- **Zinc acetate** dihydrate ( $\text{Zn}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$ )
- Potassium hydroxide (KOH)
- Methanol ( $\text{CH}_3\text{OH}$ )

Procedure:

- Precursor Solution Preparation: Dissolve 0.5 g of **zinc acetate** dihydrate in 20 mL of methanol. Heat the solution to 60 °C while stirring to ensure complete dissolution.
- Alkali Solution Preparation: Separately, prepare a solution of 0.25 g of KOH in 10 mL of methanol.
- Precipitation: Slowly add the KOH solution dropwise to the **zinc acetate** solution. Maintain the temperature at 60 °C and stir vigorously for two hours. The addition of the alkali will result

in the formation of a white precipitate of ZnO nanoparticles.

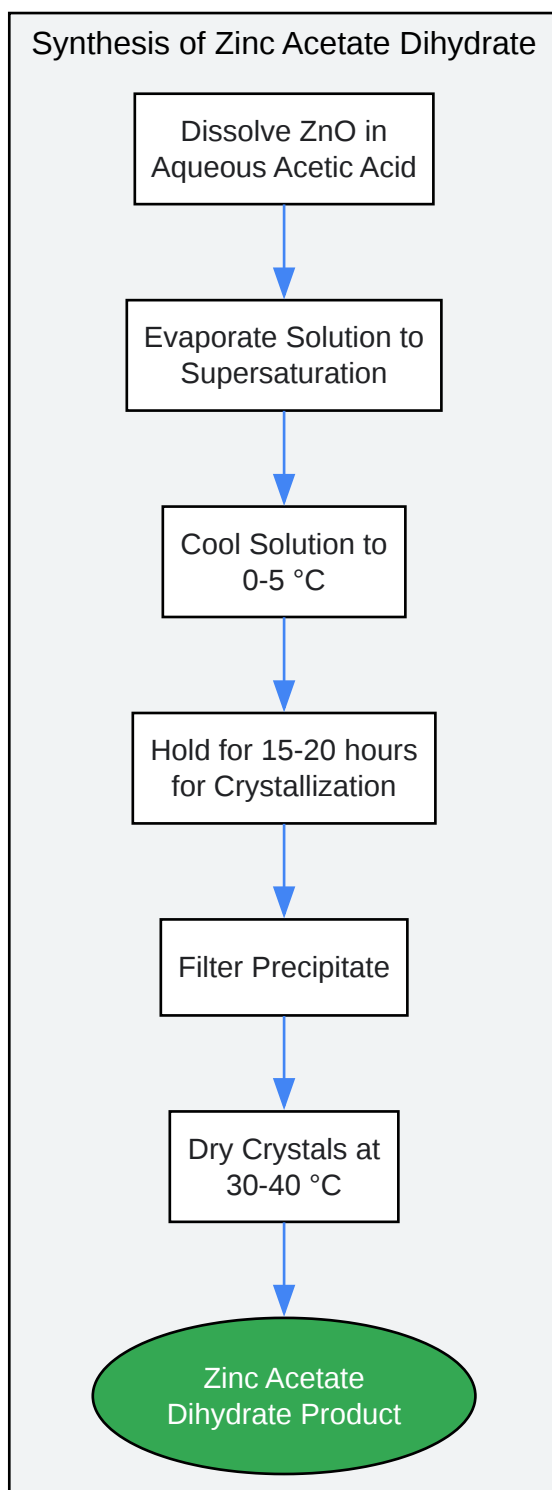
- Isolation: Centrifuge the suspension to separate the white ZnO nanoparticle product from the solvent.
- Washing: Wash the collected nanoparticles three times with absolute methanol to remove any unreacted precursors or byproducts.
- Drying: Dry the final product at room temperature.

## Key Processes and Pathways

This section provides visualizations for the experimental workflows and the biological role of **zinc acetate** dihydrate, rendered using the DOT language.

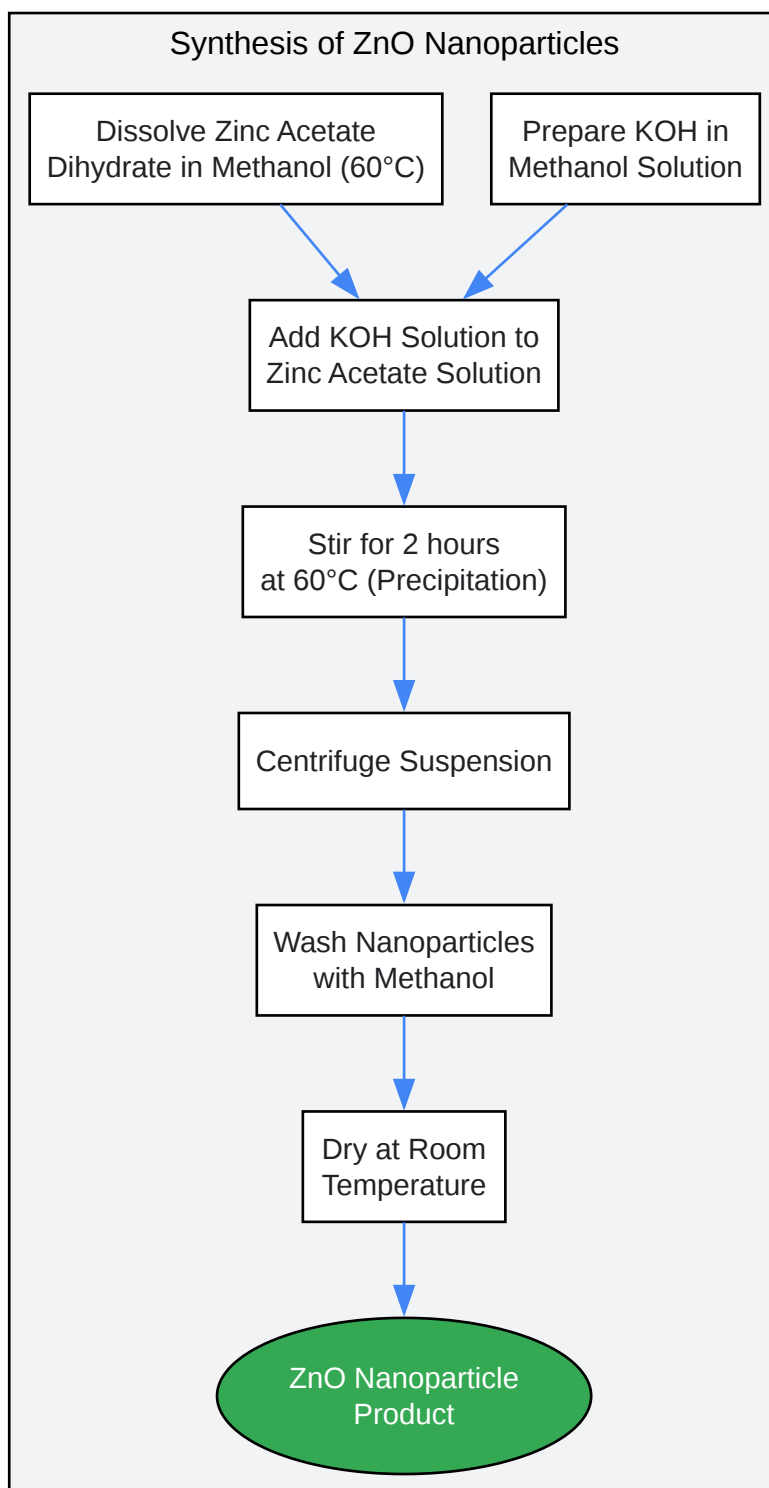
## Logical and Experimental Workflows

The following diagrams illustrate the step-by-step processes for the synthesis protocols described above.



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Caption: Workflow for the synthesis of **zinc acetate** dihydrate.



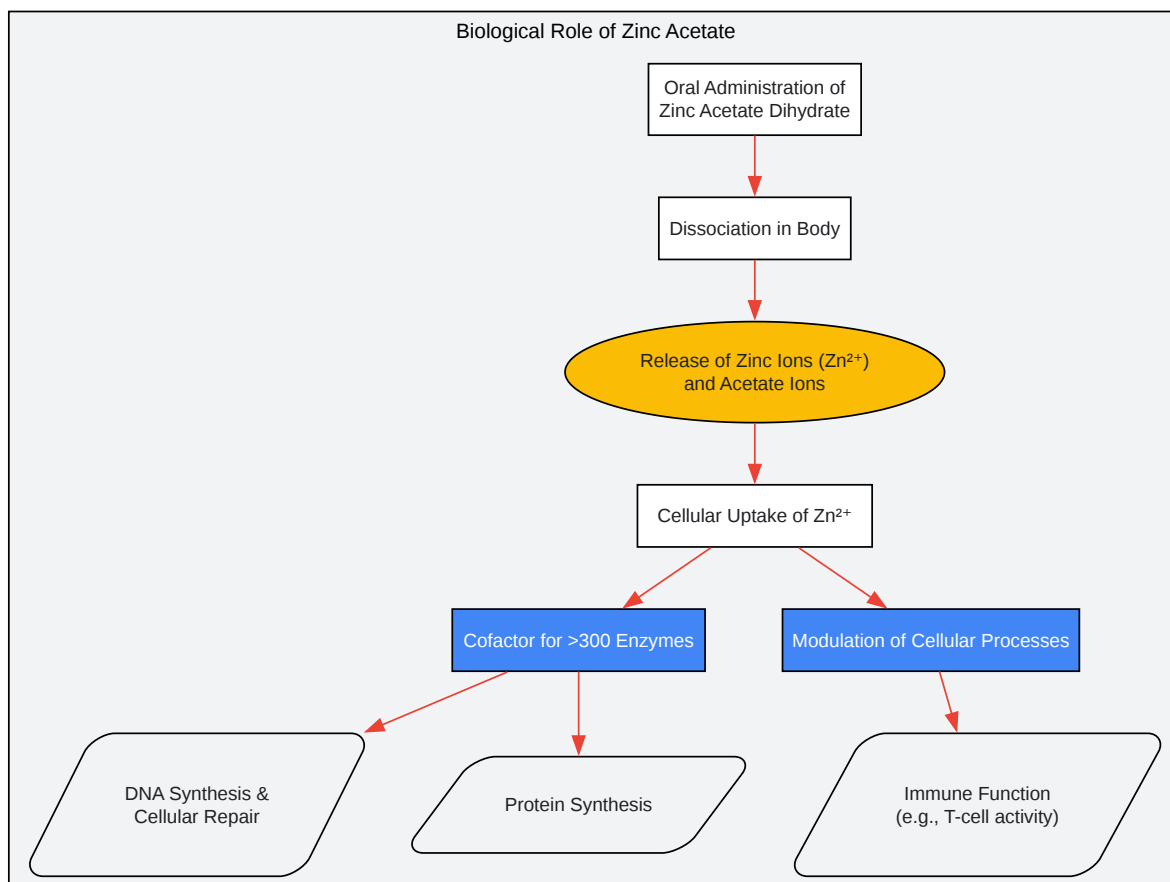
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Caption: Workflow for ZnO nanoparticle synthesis.

## Biological Signaling Pathway

**Zinc acetate**'s primary mechanism in biological systems involves the dissociation and release of zinc ions ( $\text{Zn}^{2+}$ ). These ions are crucial for numerous cellular functions. Zinc is an essential trace element that serves as a cofactor for over 300 enzymes involved in processes like DNA synthesis, immune function, and cellular repair.

The diagram below illustrates this simplified pathway, from administration to cellular action.



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Caption: Simplified pathway of **zinc acetate**'s biological action.



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